

In vitro studies of Butinoline phosphate

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Compound of Interest

Compound Name: *Butinoline phosphate*

CAS No.: *54118-66-0*

Cat. No.: *B1380909*

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Technical Monograph: In Vitro Characterization & Validation of **Butinoline Phosphate**

Executive Summary

Butinoline phosphate (CAS: 54118-66-0) is a synthetic anticholinergic agent with antispasmodic properties, chemically defined as 1,1-diphenyl-4-pyrrolidino-1'-yl but-2-yn-1-ol phosphate.^{[1][2]} While historically utilized for gastrointestinal motility disorders, modern drug development requires a rigorous re-evaluation of its pharmacodynamic profile, specifically its selectivity between muscarinic receptor subtypes (M1–M5).

This guide outlines the definitive in vitro workflow for validating **Butinoline phosphate**. It moves beyond generic screening, focusing on the causality between receptor occupancy and functional signal inhibition.

Chemical Handling & Reconstitution

Objective: Ensure compound stability and accurate molar dosing. Butinoline is supplied as a phosphate salt, conferring improved aqueous solubility compared to its free base. However, phosphate salts can be hygroscopic.

- Solvent System:

- Primary Stock: Dissolve 10 mM in 100% Dimethyl Sulfoxide (DMSO). Vortex for 60 seconds.
- Working Solution: Dilute to 100 μ M in Assay Buffer (HBSS + 20 mM HEPES).
- Constraint: Final DMSO concentration in cell-based assays must remain <0.1% to prevent solvent-induced cytotoxicity or membrane permeabilization.
- Storage: Aliquot and store at -20°C. Avoid freeze-thaw cycles which can hydrolyze the ester linkage or degrade the phosphate counter-ion stability.

Primary Pharmacodynamics: Radioligand Binding Assays

Core Directive: Determine the affinity constant (

) of **Butinoline phosphate** for the Muscarinic M3 receptor (target) versus M1/M2 (off-target safety).

The Logic: An antispasmodic must bind M3 receptors (smooth muscle) with high affinity. Binding to M1 (CNS) or M2 (Cardiac) predicts side effects like cognitive impairment or tachycardia.

Protocol: Competitive Displacement Assay

- System: CHO-K1 cell membranes stably expressing human recombinant M3 receptors (hM3).
- Radioligand: [3 H]-N-Methylscopolamine ([3 H]-NMS) at 0.2 nM (approx.).
- Non-Specific Binding (NSB): Define using 1 μ M Atropine (saturating concentration).
- Workflow:
 - Incubate membranes (5 μ g protein/well) with [3 H]-NMS and increasing concentrations of **Butinoline phosphate** (

M to

M).

- Incubation: 120 minutes at 22°C (equilibrium is critical for accurate).
- Harvest: Rapid filtration through GF/B glass fiber filters pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding to the filter.
- Data Analysis:
 - Calculate using a four-parameter logistic fit.
 - Derive using the Cheng-Prusoff equation:
Where
is radioligand concentration and
is its dissociation constant.

Functional Antagonism: Calcium Mobilization (FLIPR)

Core Directive: Prove that binding leads to signal blockade. The Logic: Binding does not equal antagonism.[3] We must verify Butinoline inhibits the Gq-protein coupled cascade (PLC

IP3

Ca²⁺ release).

Protocol: FLIPR Calcium 6 Assay

- Cell Line: CHO-hM3 cells seeded at 10,000 cells/well in 384-well black/clear plates.

- **Dye Loading:** Load cells with Calcium-6 dye (Molecular Devices) for 60 min at 37°C. This dye is sensitive to intracellular calcium spikes.
- **Antagonist Pre-incubation:** Add **Butinoline phosphate** (serial dilution) and incubate for 15 minutes.
- **Agonist Challenge:** Inject Acetylcholine (ACh) at its concentration.
 - Note: Using (not saturation) ensures the assay is sensitive to competitive antagonism.
- **Readout:** Measure Relative Fluorescence Units (RFU) over 120 seconds.
- **Success Criteria:**
 - Butinoline must dose-dependently suppress the ACh-induced calcium peak.
 - A rightward shift in the ACh dose-response curve (Schild analysis) confirms a competitive mechanism of action.

Ex Vivo "Gold Standard": Guinea Pig Ileum (GPI) Assay

Core Directive: Validate antispasmodic efficacy in physiological tissue. The Logic: Cell lines lack the complex enteric nervous system architecture. The GPI assay is the FDA-recognized standard for predicting clinical antispasmodic effects.

Step-by-Step Methodology

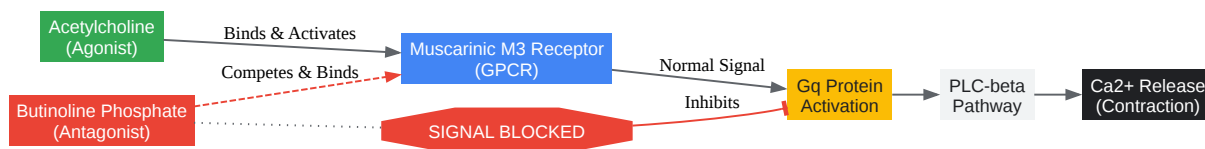
- **Tissue Prep:** Harvest distal ileum from male Dunkin-Hartley guinea pigs (300-500g). Cut into 2-cm segments.
- **Organ Bath:** Mount segments in a 10 mL organ bath containing Tyrode's solution at 37°C, aerated with carbogen (95% O₂ / 5% CO₂).

- Equilibration: Apply 1g resting tension. Wash every 15 min for 60 min.
- Agonist Control: Establish a cumulative dose-response curve for Acetylcholine (to M) to determine the control.
- Antagonist Incubation: Wash tissue.^[4] Incubate **Butinoline phosphate** (e.g., 100 nM) for 20 minutes.
- Re-Challenge: Repeat the ACh dose-response curve in the presence of Butinoline.
- Data Output:
 - Calculate the Dose Ratio (DR):
$$\frac{\text{(with Butinoline)}}{\text{(Control)}}$$
 - Calculate
(affinity in tissue) using the Schild Plot:

Visualization of Mechanism & Workflow

Diagram 1: Mechanism of Action (Competitive Antagonism)

This diagram illustrates how **Butinoline Phosphate** competes with Acetylcholine at the M3 receptor surface, preventing the Gq-protein cascade essential for smooth muscle contraction.

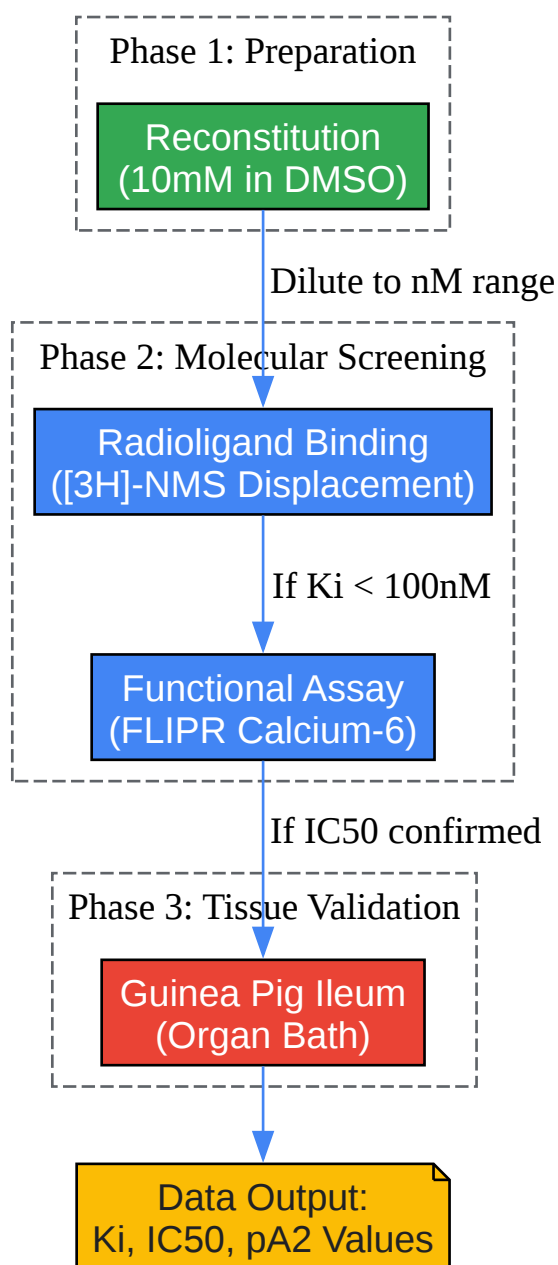


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Caption: Competitive inhibition of the M3-Gq signaling cascade by **Butinoline Phosphate**.

Diagram 2: The Validation Workflow

The logical progression from chemical preparation to ex vivo tissue validation.



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Caption: Sequential validation workflow: Chemical Prep -> Binding (Affinity) -> Functional (Efficacy) -> Tissue (Physiology).

Data Presentation Standards

When reporting results for **Butinoline phosphate**, summarize quantitative metrics in the following format to facilitate cross-compound comparison.

Parameter	Assay Type	Definition	Target Value (High Potency)
	Radioligand Binding	Inhibition Constant (Affinity)	< 10 nM
	FLIPR Calcium	Conc. for 50% inhibition	< 50 nM
	Guinea Pig Ileum	Neg log of antagonist affinity	> 8.0
Selectivity	Binding Ratio	(M2) / (M3)	> 10-fold (M3 selective)

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